Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Skeleton

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-(Hydroxymethyl)pyrrolidin-2-one*
CAS No.:	*76220-94-5*
Cat. No.:	*B2831808*

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NMR spectroscopy is the most powerful technique for determining the precise atomic connectivity of an organic molecule. For **3-(hydroxymethyl)pyrrolidin-2-one**, both ^{1}H (proton) and ^{13}C NMR provide a complete picture of the carbon-hydrogen framework.

Predicted ^{1}H NMR Spectral Data

While a publicly available, experimentally verified spectrum for this specific molecule is scarce in the literature, we can predict the ^{1}H NMR spectrum with high confidence based on established principles and data from analogous structures.[2][3] The analysis assumes a standard deuterated solvent like Deuterated Chloroform ($CDCl_3$) or Deuterated Dimethyl Sulfoxide (DMSO-d_6), which would be chosen based on the compound's solubility. DMSO-d_6 is often preferred for its ability to solubilize polar compounds and to clearly show exchangeable protons (NH and OH).

Expected Proton Signals (in DMSO-d_6, 400 MHz):

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Assigned Proton(s)	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Integration	Rationale
NH **(Amide)**	**~7.5**	**Broad Singlet (br s)**	**1H**	**The amide proton is typically deshielded and often appears as a broad signal due to quadrupole coupling with the adjacent nitrogen and potential hydrogen bonding.**
OH (Alcohol)	~4.5 - 5.0	Triplet (t)	1H	The hydroxyl proton signal's position is variable and concentration-dependent. It is expected to couple with the two adjacent CH_2 protons, resulting in a triplet.
H3 (CH)	~2.3 - 2.5	Multiplet (m)	1H	This methine proton is coupled to the adjacent CH_2 protons at C4 and the CH_2OH group,

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Assigned Proton(s)	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Integration	Rationale
				leading to a complex multiplet.
CH_2OH	~3.4 - 3.6	Multiplet (m)	2H	These diastereotopic protons are adjacent to a chiral center (C3) and are coupled to both the H3 and OH protons. Their chemical shift is influenced by the electronegative oxygen.
H4 (CH_2)	~1.8 - 2.0	Multiplet (m)	2H	These protons are part of the pyrrolidinone ring and are coupled to H3 and H5, resulting in a complex multiplet.

| H5 (CH_2) | ~3.1 - 3.3 | Multiplet (m) | 2H | These protons are adjacent to the amide nitrogen, which deshields them relative to the H4 protons. |

Experimental Protocol: Acquiring a ^1H NMR Spectrum

- Sample Preparation: Dissolve approximately 5-10 mg of **3-(hydroxymethyl)pyrrolidin-2-one** in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6) in a standard 5 mm NMR

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tube.

- Instrument Setup: Use a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition: Acquire a standard one-dimensional proton spectrum. Key parameters include a 30-degree pulse angle, an acquisition time of ~2-3 seconds, and a relaxation delay of 1-2 seconds. Typically, 16 to 64 scans are averaged to achieve an adequate signal-to-noise ratio.
- Processing: Apply a Fourier transform to the acquired Free Induction Decay (FID), followed by phase and baseline correction. Calibrate the chemical shift scale using the residual solvent peak (e.g., DMSO at 2.50 ppm).

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum provides information on all unique carbon environments within the molecule. For **3-(hydroxymethyl)pyrrolidin-2-one**, five distinct signals are expected.

Expected Carbon Signals (in DMSO-d_6, 100 MHz):

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Assigned Carbon	Predicted Chemical Shift (δ, ppm)	Rationale
C2 **(C=O)**	**~175 - 180**	**The amide carbonyl carbon is highly deshielded and appears far downfield, a characteristic feature of this functional group.[4]**
CH_2OH	~60 - 65	This carbon is attached to an electronegative oxygen atom, shifting it downfield into the typical range for alcohol-bearing carbons.[4]
C5 (CH_2)	~40 - 45	The carbon adjacent to the amide nitrogen is deshielded compared to a standard alkane but less so than an oxygen-bearing carbon.
C3 (CH)	~35 - 40	This methine carbon is part of the aliphatic ring structure.

| C4 (CH_2) | ~20 - 25 | This methylene carbon is the most upfield signal, being the most shielded and purely aliphatic carbon in the ring. |

Diagram: NMR Signal Assignment Workflow

The following diagram illustrates the logical workflow for assigning the predicted NMR signals to the molecular structure of **3-(hydroxymethyl)pyrrolidin-2-one**.

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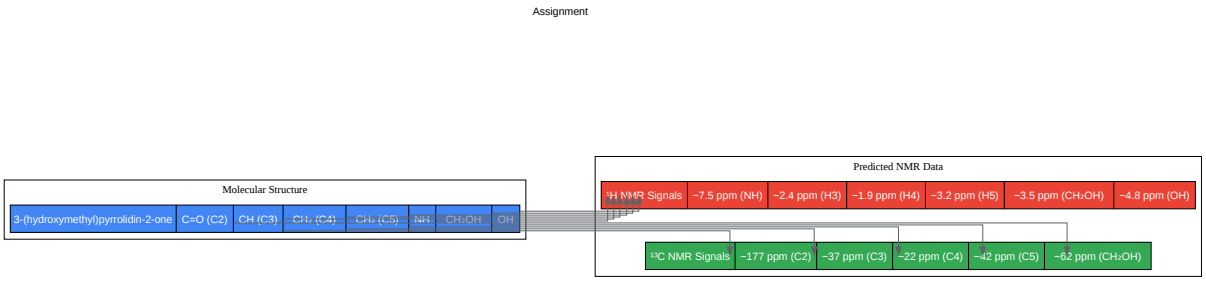

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Caption: Logical flow from molecular structure to predicted NMR signal assignments.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is an essential and rapid technique for confirming the presence of key functional groups. The spectrum of **3-(hydroxymethyl)pyrrolidin-2-one** is expected to be dominated by absorptions from the hydroxyl, amide, and carbonyl groups.

Expected Characteristic IR Absorption Bands:

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Functional Group	Expected Wavenumber (cm^{-1})	Appearance	Rationale
O-H Stretch **(Alcohol)**	**3200 - 3500**	**Broad**	**The broadness is due to intermolecular hydrogen bonding, a hallmark of alcohols.**
N-H Stretch (Amide)	3150 - 3300	Medium, Broad	The amide N-H stretch often appears in the same region as the O-H stretch and contributes to the broad envelope.
C-H Stretch (Aliphatic)	2850 - 3000	Medium	Standard stretching vibrations for the CH and CH_2 groups in the molecule.
C=O Stretch (Amide I Band)	1670 - 1700	Strong, Sharp	This is one of the most intense and reliable peaks in the spectrum, confirming the five-membered lactam (amide) ring.[5]
N-H Bend (Amide II Band)	1510 - 1570	Medium	This band arises from the in-plane bending of the N-H bond.

| C-O Stretch (Alcohol) | 1000 - 1100 | Medium-Strong | This absorption confirms the presence of the primary alcohol group. |

Experimental Protocol: Acquiring an ATR-FTIR Spectrum

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- Sample Preparation: Place a small amount (a few milligrams) of the solid **3-(hydroxymethyl)pyrrolidin-2-one** directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrument Setup: Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition: Collect a background spectrum of the clean, empty ATR crystal. Then, apply pressure to the sample using the ATR anvil and collect the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1}.
- Processing: The instrument software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Diagram: IR Analysis Workflow

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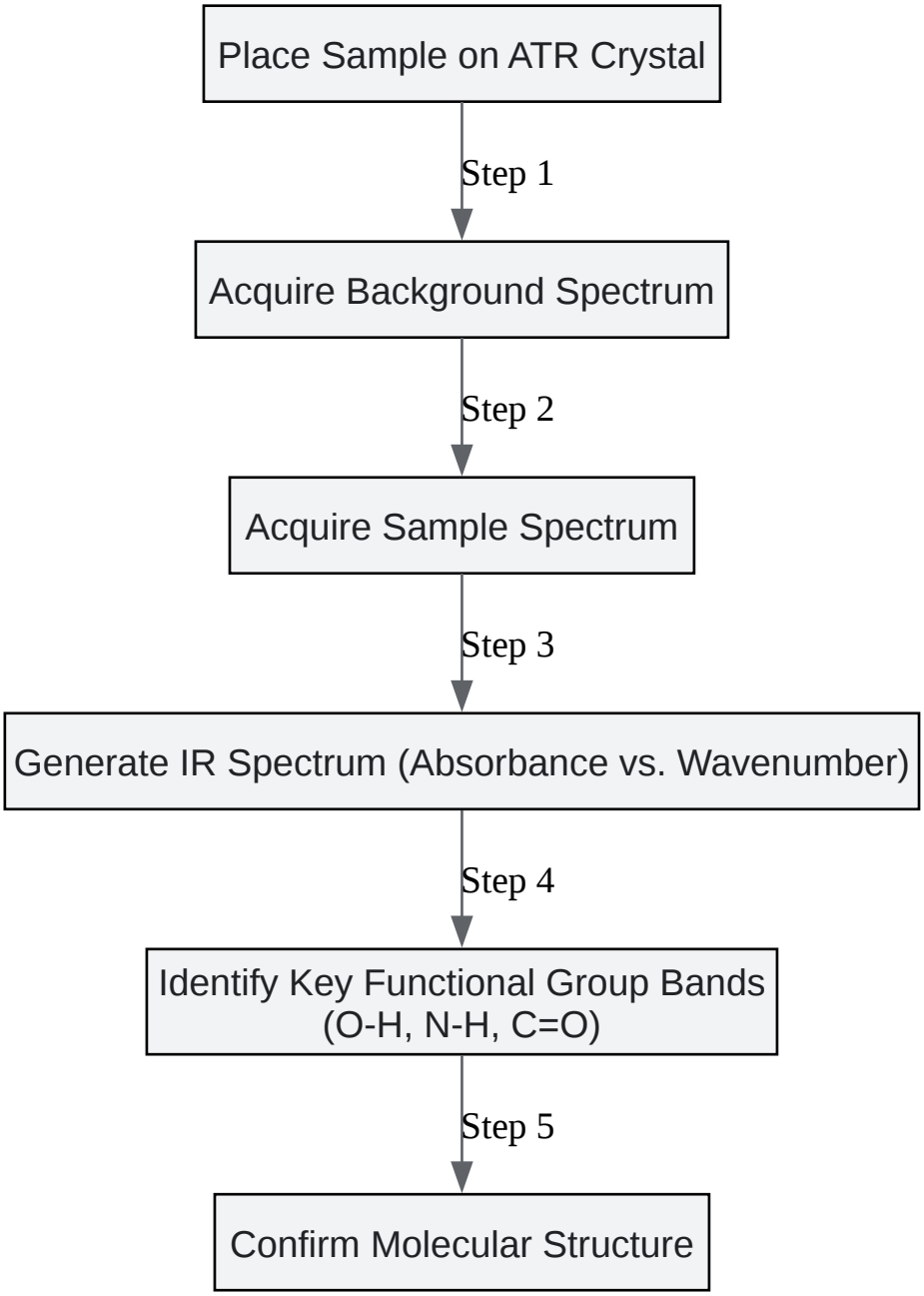

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Caption: Standard workflow for sample analysis using ATR-FTIR spectroscopy.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and, through fragmentation analysis, offers further structural corroboration. For a polar molecule like this, Electrospray

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Ionization (ESI) is the preferred method as it is a soft ionization technique that typically yields the intact molecular ion.

The monoisotopic mass of **3-(hydroxymethyl)pyrrolidin-2-one** ($C_5H_9NO_2$) is 115.06333 Da. [6]

Expected Ions in ESI-MS (Positive Ion Mode):

Ion	Calculated m/z	Adduct
$[M+H]^+$	**116.0706**	**Proton**
$[M+Na]^+$	138.0526	Sodium

| $[M+K]^+$ | 154.0265 | Potassium |

Plausible Fragmentation Pathway

Under MS/MS (tandem mass spectrometry) conditions, the protonated molecular ion ($[M+H]^+$ at m/z 116.07) can be induced to fragment. A logical and commonly observed fragmentation pathway for such a structure involves the loss of water.

- Initial Ion: $[C_5H_{10}NO_2]^+$ (m/z 116.07)
- Neutral Loss: Loss of H_2O (-18.01 Da)
- Resulting Fragment: $[C_5H_8NO]^+$ (m/z 98.06)

This primary fragmentation is highly characteristic of molecules containing a hydroxyl group. Further fragmentation could involve the cleavage of the pyrrolidinone ring.

Experimental Protocol: Acquiring an ESI-MS Spectrum

- Sample Preparation: Prepare a dilute solution of the compound (~0.1 mg/mL) in a suitable solvent such as methanol or acetonitrile, often with a small amount of formic acid (0.1%) to promote protonation.

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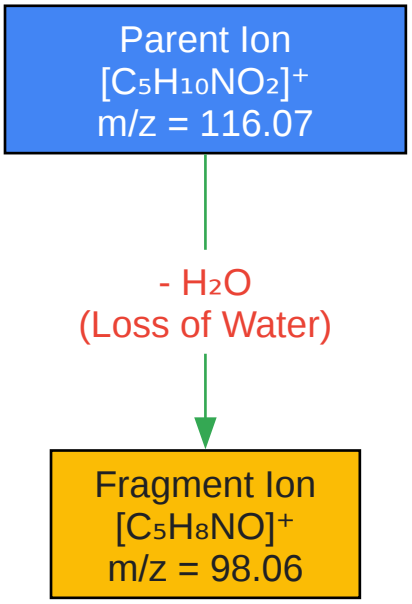
- Infusion: Infuse the sample solution directly into the ESI source of the mass spectrometer at a low flow rate (e.g., 5-10 µL/min).
- Instrument Parameters (Positive Ion Mode): Set the capillary voltage (e.g., +3.5 to +4.5 kV), drying gas flow and temperature, and nebulizer pressure to optimal values for the instrument.
- Data Acquisition: Acquire a full scan mass spectrum over a relevant m/z range (e.g., 50-300 Da) to observe the molecular ions. For fragmentation data, perform an MS/MS experiment by selecting the $[M+H]^+$ ion (m/z 116.1) for collision-induced dissociation (CID).

Diagram: Predicted ESI-MS Fragmentation



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Caption: Predicted primary fragmentation of **3-(hydroxymethyl)pyrrolidin-2-one** in MS/MS.

Conclusion

The structural elucidation of **3-(hydroxymethyl)pyrrolidin-2-one** is reliably achieved through a combination of NMR, IR, and MS techniques. The predicted ^{1}H and ^{13}C NMR spectra provide a detailed map of the carbon-hydrogen framework. IR spectroscopy serves as a rapid and definitive confirmation of the critical amide and hydroxyl functional groups. Finally, high-

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resolution mass spectrometry validates the elemental composition and molecular weight, while MS/MS fragmentation patterns offer complementary structural evidence. Together, these three analytical pillars provide a self-validating system for the unambiguous identification and quality control of this important chemical entity.

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